

# Technical Source Guide: 4-Vinylcyclohexanone (Research Grade)

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## Compound of Interest

Compound Name: 4-Vinylcyclohexanone

CAS No.: 1740-64-3

Cat. No.: B8541548

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## Executive Summary & Critical Disambiguation

Status: Niche Intermediate / Custom Synthesis Required Primary CAS: 1740-64-3 (4-vinylcyclohexan-1-one)

**CRITICAL DISAMBIGUATION:** Before proceeding, verify your target compound. There is a high frequency of nomenclature confusion in this chemical class.

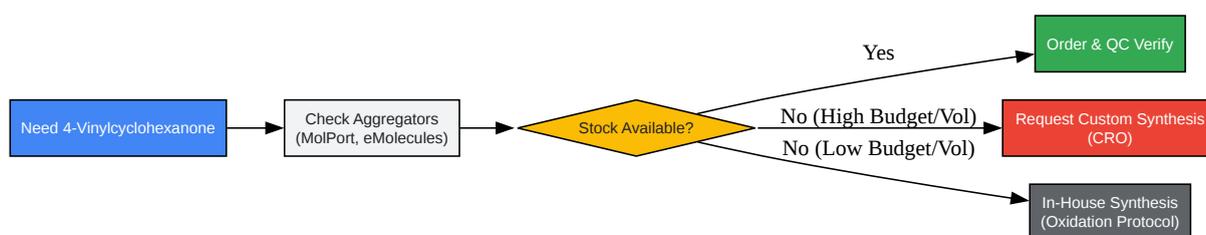
Feature	4-Vinylcyclohexanone (Target)	4-Vinylcyclohexene (Common)
Structure	Cyclic Ketone with Vinyl Group	Cyclic Alkene (Butadiene Dimer)
CAS	1740-64-3	100-40-3
Availability	Rare / Custom Synthesis	Commodity / Catalog Item
Use Case	Specialized Chiral Building Block	Monomer, Solvent, Diepoxide Precursor
Action	Continue reading this guide.	Search for "VCH" or CAS 100-40-3.

Market Overview: Research-grade **4-vinylcyclohexanone** is not a standard "off-the-shelf" catalog item for major distributors (e.g., Sigma-Aldrich, Fisher Scientific) in significant quantities. It is typically acquired through Custom Synthesis (CRO) or prepared in-house via the oxidation of 4-vinylcyclohexanol. This guide provides the sourcing strategy for custom acquisition and a validated in-house synthesis protocol.

## Commercial Sourcing Strategy

Since direct stock is limited, researchers must utilize Chemical Aggregators or Contract Research Organizations (CROs).

## Sourcing Decision Matrix (Graphviz)



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Figure 1: Decision logic for acquiring rare intermediates like **4-vinylcyclohexanone**.

## Recommended Sourcing Channels

If purchasing is preferred over synthesis, use the following tiered approach:

Tier	Channel Type	Recommended Vendors/Platforms	Strategy
1	Aggregators	MolPort, eMolecules, PubChem Vendors	Search CAS 1740-64-3. These platforms index "boutique" suppliers who may have milligram quantities left from previous custom batches.
2	Custom Synthesis	Wuxi AppTec, SpiroChem, Syngene	Request a quote for "Make-to-Order". Expect lead times of 4-8 weeks.
3	Raw Material	Sigma-Aldrich, TCI, Oakwood	Purchase 4-Vinylcyclohexanol (CAS 27400-77-7) or 4-Vinylcyclohexene (CAS 100-40-3) for in-house conversion.

## Technical Profile & Specifications

When ordering or synthesizing "Research Grade," the following specifications define the acceptance criteria.

Chemical Identity:

- IUPAC Name: 4-ethenylcyclohexan-1-one
- Molecular Formula: C<sub>8</sub>H<sub>12</sub>O
- Molecular Weight: 124.18 g/mol

Research Grade Specifications:

Parameter	Specification	Rationale
Purity (GC)	> 97.0%	<b>Essential to avoid side reactions in subsequent functionalization.</b>
Appearance	Colorless Oil	Yellowing indicates oxidation or polymerization.
Stabilizer	None (Fresh) or BHT (Stored)	The vinyl group is prone to radical polymerization; stabilizers may be required for storage >1 month.

| Isomer Ratio | Racemic (unless specified) | The C4 position is chiral. Standard synthesis yields a racemate. |

## In-House Synthesis Protocol (Self-Validating)

Due to commercial scarcity, the most reliable source is often in-house oxidation of the commercially available alcohol.

Reaction Pathway: 4-Vinylcyclohexanol

### 4-Vinylcyclohexanone

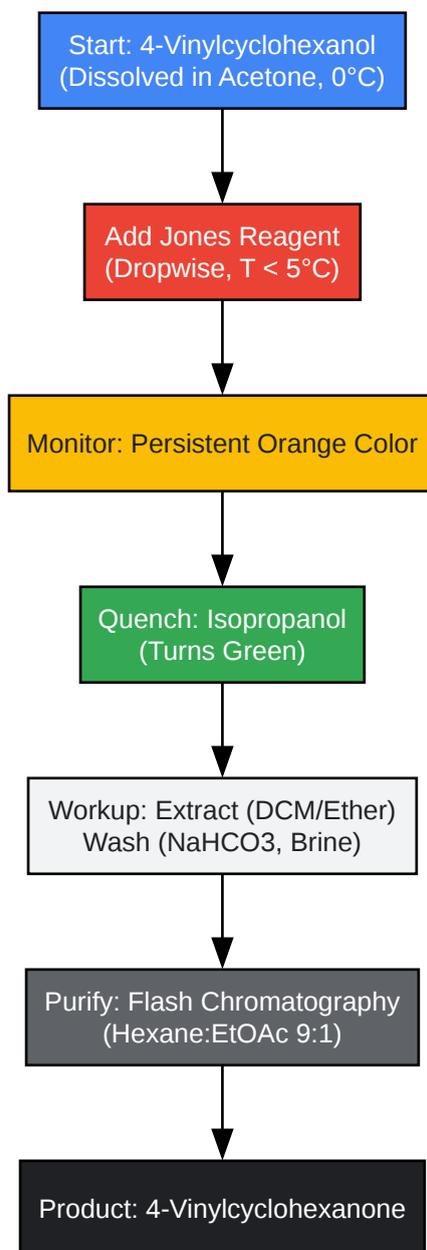
## Reagents & Equipment[1]

- Precursor: 4-Vinylcyclohexanol (Mixture of isomers, commercially available).
- Oxidant: Pyridinium Chlorochromate (PCC) or Jones Reagent ( $\text{CrO}_3/\text{H}_2\text{SO}_4$ ). Note: Swern oxidation is also effective but requires cryogenic conditions.
- Solvent: Dichloromethane (DCM) (Anhydrous).
- Safety: Fume hood required (Chromium is toxic; Vinyl compounds are potential alkylating agents).

## Step-by-Step Procedure (Jones Oxidation Method)

- Preparation: Dissolve 4-vinylcyclohexanol (10 mmol, ~1.26 g) in acetone (30 mL) and cool to 0°C in an ice bath.
- Addition: Dropwise add Jones Reagent (2.5 M CrO<sub>3</sub> in H<sub>2</sub>SO<sub>4</sub>) until a persistent orange color remains (approx. 4-5 mL). Maintain temperature < 5°C to prevent attack on the vinyl group.
- Quenching: After 1 hour, add Isopropanol (2 mL) to quench excess oxidant (solution turns green).
- Extraction: Dilute with water (50 mL) and extract with Ether or DCM (3 x 30 mL).
- Washing: Wash combined organics with sat. NaHCO<sub>3</sub> (to remove acid) and Brine. Dry over MgSO<sub>4</sub>.<sup>[1]</sup>
- Purification: Concentrate in vacuo. Purify via flash column chromatography (Silica gel, Hexane:EtOAc 9:1).
  - Target Rf: ~0.4 (varies by solvent system; ketone is less polar than alcohol).

## Synthesis Workflow Diagram (Graphviz)



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Figure 2: Validated workflow for the oxidative synthesis of **4-vinylcyclohexanone**.

## Quality Control & Validation

To ensure "Research Grade" integrity, the synthesized or purchased material must pass the following QC checks.

## Nuclear Magnetic Resonance (NMR) Validation

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ , 400 MHz):
  - Vinyl Group: Distinctive multiplet at 5.7–5.9 ppm (1H,  $-\text{CH}=\text{}$ ) and terminal alkene protons at 4.9–5.1 ppm (2H,  $=\text{CH}_2$ ).
  - Alpha-Ketone Protons: Look for deshielded multiplets around 2.3–2.5 ppm (protons adjacent to  $\text{C}=\text{O}$ ).
  - Absence of Alcohol: Ensure no signal remains at  $\sim 3.6\text{--}4.0$  ppm (CH-OH of starting material).

## Gas Chromatography (GC)

- Method: Non-polar column (e.g., DB-5 or HP-5).
- Retention Time: The ketone typically elutes before the alcohol due to loss of hydrogen bonding.
- Impurity Limit: Ensure  $< 1\%$  residual oxidant or solvent.

## Handling & Stability

- Polymerization Risk: The vinyl group is susceptible to radical polymerization. Store neat liquid at  $-20^\circ\text{C}$  under Argon/Nitrogen.
- Stabilizers: If storing for  $> 1$  month, add 100 ppm BHT (Butylated hydroxytoluene).
- Safety: Treat as a potential alkylating agent. Use double gloves and work in a fume hood.

## References

- Chemical Identity & Spectra
  - SpectraBase.<sup>[2]</sup> "Cyclohexanone, 4-ethenyl- (CAS 1740-64-3)." Wiley Science Solutions.  
[Link](#)
- Synthesis Precursor (4-Vinylcyclohexanol)

- PubChem. "4-Vinylcyclohexanol (CAS 27400-77-7)." National Center for Biotechnology Information. [Link](#)
- Oxidation Methodology (General Jones Oxidation)
- Disambiguation (4-Vinylcyclohexene)
  - IARC Monographs.[3] "4-Vinylcyclohexene." [3][4] World Health Organization. [Link](#)

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## Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 4-Vinyl-1-cyclohexene | C<sub>8</sub>H<sub>12</sub> | CID 7499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Vinylcyclohexene - Some Industrial Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. 4-Vinyl-1-cyclohexene(100-40-3) 13C NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [Technical Source Guide: 4-Vinylcyclohexanone (Research Grade)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8541548#commercial-suppliers-of-4-vinylcyclohexanone-research-grade]

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